

# In-depth Technical Guide: Analysis of Antibiotics with Molecular Formula C26H39NO4

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## Compound of Interest

Compound Name: *Antibiotic PF 1052*

Cat. No.: *B605518*

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A comprehensive search for an antibiotic with the specific molecular formula C26H39NO4 did not yield a well-documented, recognized compound within publicly available scientific literature and databases. While the query sought an in-depth technical guide on such a molecule, the initial and crucial step of identifying the subject compound proved to be a significant challenge.

The search for antibiotics often leads to well-characterized families of molecules. For instance, extensive information is available for the penicillin family of antibiotics. However, these compounds possess distinctly different molecular formulas. For example:

- Amoxicillin, a widely used antibiotic, has a molecular formula of C16H19N3O5S.[1][2]
- Penicillin G, a foundational antibiotic, has a molecular formula of C16H18N2O4S.[3][4]
- Azidocillin, a semi-synthetic penicillin, has a molecular formula of C16H17N5O4S.[5]

As is evident, the atomic composition of these representative antibiotics differs significantly from the requested C26H39NO4.

Due to the inability to identify a specific antibiotic with the provided molecular formula, it is not feasible to construct the requested in-depth technical guide. The core requirements of providing quantitative data, detailed experimental protocols, and visualizations of signaling pathways are contingent upon the existence of a known compound and its associated body of research.

Should a specific name or a different molecular formula for an antibiotic of interest be provided, a comprehensive technical guide can be generated, adhering to the detailed requirements for data presentation, experimental methodologies, and visual diagrams as initially requested.

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## References

- 1. PDB-101: Global Health: Antimicrobial Resistance: undefined: Amoxicillin [pdb101.rcsb.org]
- 2. Amoxicillin | C16H19N3O5S | CID 33613 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Penicillin G | C16H18N2O4S | CID 5904 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Penicillins | C16H18N2O4S | CID 2349 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Azidocillin | C16H17N5O4S | CID 15574941 - PubChem [pubchem.ncbi.nlm.nih.gov]
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